

# Technical Guide: Physical State and Solubility of Decanoic Acid-d5

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of the physical state and solubility of **Decanoic acid-d5**. **Decanoic acid-d5** is the deuterium-labeled version of decanoic acid, a tencarbon saturated fatty acid. While specific experimental data for the deuterated form is limited in publicly available literature, the physical and chemical properties are expected to be nearly identical to its non-deuterated counterpart, decanoic acid (also known as capric acid). This document compiles the available data for decanoic acid as a close proxy for **Decanoic acid-d5** and outlines standard experimental protocols for determining these properties. Deuterated fatty acids like **Decanoic acid-d5** are valuable tools in metabolic research, serving as tracers and internal standards for quantitative analysis by nuclear magnetic resonance (NMR) and mass spectrometry (GC-MS or LC-MS).[1]

# **Core Physical and Chemical Properties**

Decanoic acid is a white crystalline solid at room temperature with a characteristically rancid odor.[2][3] It may also appear as a colorless to light yellowish oily liquid at temperatures slightly above its melting point.[4] The deuteration in **Decanoic acid-d5** is not expected to significantly alter these macroscopic properties.

## **Quantitative Data Summary**



The following table summarizes the key physical and chemical properties of decanoic acid, which serve as a reliable reference for **Decanoic acid-d5**.

Property	Value	Source(s)
Molecular Formula	C10H15D5O2	N/A
Molecular Weight	~177.30 g/mol	Calculated
Physical State	White crystalline solid	[2][4]
Melting Point	27 - 32 °C (81 - 90 °F)	[5][6]
Boiling Point	268 - 270 °C (514 - 518 °F) at 760 mmHg	[2][5][6][7]
Density	~0.893 g/mL at 25 °C	[2]
Water Solubility	Poorly soluble/Insoluble (0.15 g/L at 20 °C)	[4][6]
Solubility in Organic Solvents	Soluble in most organic solvents including alcohols, ether, chloroform, benzene, and acetone. Also soluble in dilute nitric acid.	[2][4]

# **Solubility Profile**

Decanoic acid's solubility is dictated by its ten-carbon aliphatic chain, which imparts a significant nonpolar character.

- Aqueous Solubility: It is poorly soluble in water.[4] The long hydrocarbon tail limits favorable interactions with polar water molecules.
- Organic Solvent Solubility: It exhibits high solubility in a wide range of organic solvents.[2][4]
   This includes alcohols, oils, and non-polar solvents like hexane.[4] It is also soluble in dilute nitric acid.[3]

## **Experimental Protocols**



The following are detailed methodologies for determining the physical state and solubility of fatty acids like **Decanoic acid-d5**.

## **Determination of Physical State and Melting Point**

The physical state is determined by visual inspection at standard ambient temperature and pressure. The melting point is a key indicator of purity and can be determined using a melting point apparatus.

#### Protocol:

- Sample Preparation: A small amount of the crystalline **Decanoic acid-d5** is placed into a capillary tube, which is then sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus.
- · Heating: The sample is heated slowly and steadily.
- Observation: The temperature at which the solid begins to melt and the temperature at which
  it completely liquefies are recorded. A pure substance will have a sharp melting point range
  of 1-2°C.

## **Determination of Boiling Point**

The boiling point can be determined by simple distillation, which is suitable for purifying organic liquids and identifying them based on their boiling points.

#### Protocol:

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a collection flask.
- Sample Introduction: A sample of **Decanoic acid-d5** is placed in the round-bottom flask.
- Heating: The flask is heated, and the temperature of the vapor is monitored with a thermometer.



 Boiling Point Determination: The temperature will rise and then stabilize at the boiling point of the substance as the vapor condenses and is collected.

## **Determination of Solubility**

This protocol outlines a qualitative method for assessing the solubility of **Decanoic acid-d5** in various solvents.

#### Protocol:

- Sample Preparation: A small, measured amount of **Decanoic acid-d5** (e.g., 10 mg) is added to a series of test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, chloroform) is added to each test tube.
- Mixing: The test tubes are agitated vigorously for a set period (e.g., 2 minutes).
- Observation: The solutions are allowed to stand, and the degree of dissolution is observed. A
  homogenous solution indicates solubility, while the presence of two distinct layers or solid
  particles indicates insolubility.

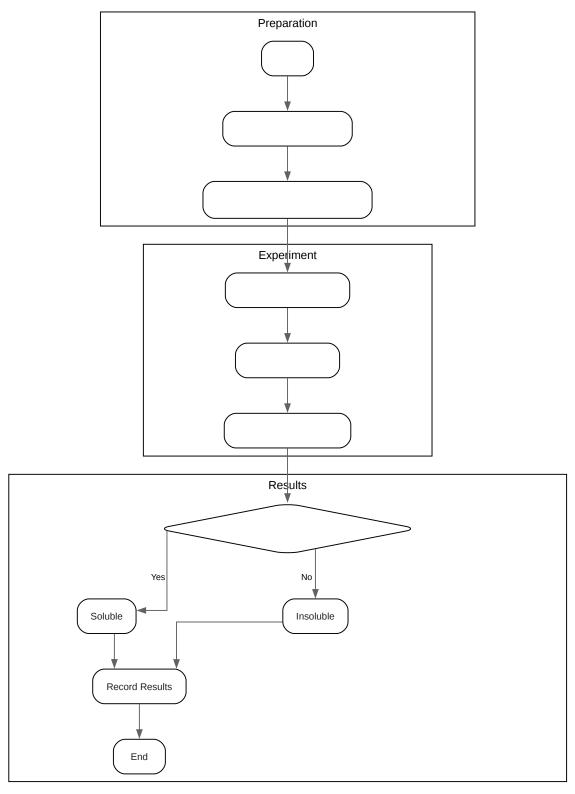
# Visualizations

## **Experimental Workflow for Solubility Determination**

The following diagram illustrates the logical steps involved in determining the solubility of **Decanoic acid-d5**.



#### Workflow for Solubility Determination of Decanoic acid-d5



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